

High-Precision In Vivo Activation of PAR2: AC-264613 Intraperitoneal Dosing Protocol

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name:	AC 264613
CAS No.:	1050501-60-4
Cat. No.:	B8061724

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Compound Profile & Handling

- Compound Name: AC-264613[1][2][3][4][5][6]
- Chemical Class: 2-aminothiazol-4-yl-amide derivative
- Mechanism: Selective PAR2 Agonist (Gq-coupled GPCR activation)
- Molecular Weight: ~427.3 g/mol (Verify specific batch CoA)
- Solubility Profile: Poor aqueous solubility; moderate solubility in DMSO.
- Storage: Powder at -20°C (desiccated). Solutions must be prepared fresh.

Formulation Strategy: The "Suspension vs. Solution" Criticality

CRITICAL WARNING: AC-264613 is highly hydrophobic. Simple addition to saline will result in immediate precipitation, leading to inconsistent dosing and potential peritoneal irritation.

Two protocols are provided below. Protocol A is the field-validated method for behavioral studies (Moudio et al., 2022). Protocol B is an alternative for studies requiring higher concentrations or absolute homogeneity.

Protocol A: The "Tween-Saline Suspension" (Recommended)

Best for: Behavioral studies, acute dosing, minimizing organic solvent toxicity.

- Vehicle: 0.9% Saline + 1% Tween 80.[4]
- State: Fine, homogenous suspension.
- Stability: Low (Must be vortexed immediately prior to every injection).

Protocol B: The "DMSO-PEG Solubilization" (High Dose)

Best for: High-dose studies (>30 mg/kg) or when suspension clogging is a risk.

- Vehicle: 5% DMSO + 40% PEG 400 + 5% Tween 80 + 50% Saline.
- State: Clear solution (usually).

Experimental Design & Dosing Parameters

Parameter	Specification	Rationale
Effective Dose (ED50)	10 mg/kg	Induces robust inflammatory signaling and behavioral shifts (e.g., reduced locomotion) without overt toxicity [1].
Dose Range	3 – 30 mg/kg	<3 mg/kg is often sub-threshold; >50 mg/kg risks off-target effects or solubility limits.
Injection Volume	10 mL/kg	Standard mouse IP volume (e.g., 0.25 mL for a 25g mouse).
Frequency	Single Bolus	AC-264613 has a short half-life. For chronic effects, daily dosing is required.[7]
Needle Size	27G - 30G	27G is preferred if using Protocol A (Suspension) to prevent clogging.

Step-by-Step Preparation Protocol (Protocol A)

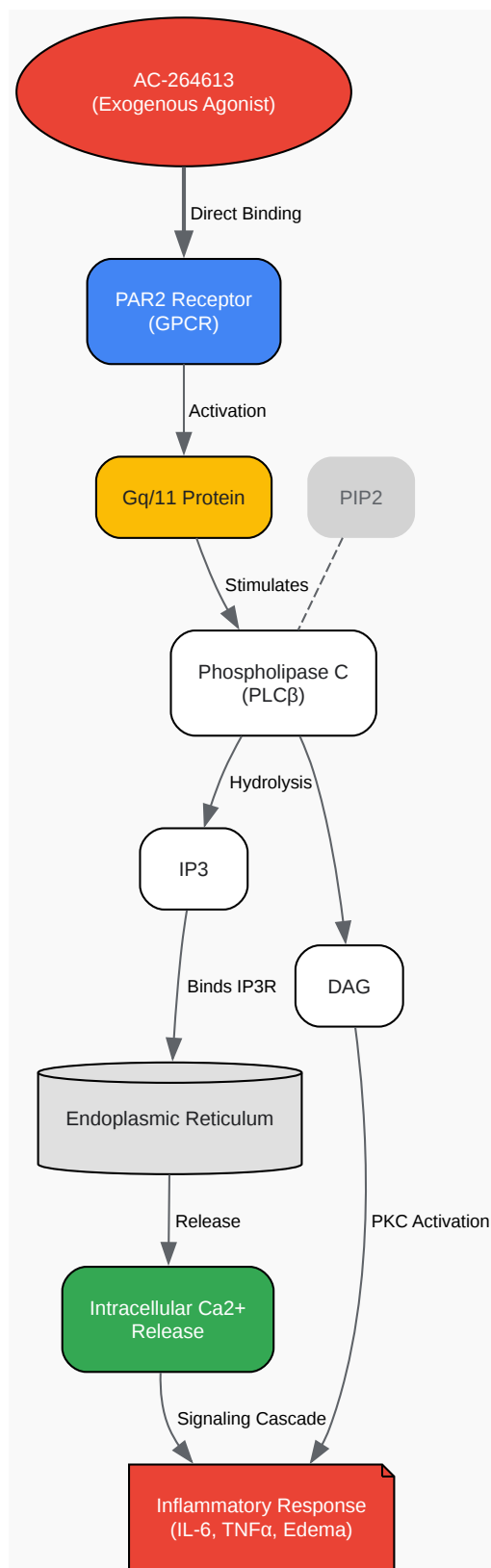
Target: Prepare 3.0 mL of 1 mg/mL AC-264613 (Sufficient for 10 mice @ 10 mg/kg).

- Weighing: Accurately weigh 3.0 mg of AC-264613 powder into a sterile glass vial.
 - Note: Glass is preferred over plastic to minimize lipophilic binding.
- Surfactant Addition: Add 30 μ L of Tween 80 directly onto the powder.
 - Technique: Use a positive displacement pipette if available, as Tween is viscous.
- Wetting: Gently tap or vortex briefly to coat the powder with Tween. This "wetting" step is crucial to prevent clump formation upon saline addition.

- Saline Addition: Add 2.97 mL of sterile 0.9% Saline (warm to 37°C).
- Dispersion (The Critical Step):
 - Sonicate the vial in a water bath sonicator for 10–15 minutes.
 - Visual Check: The liquid should appear cloudy/milky but free of large visible distinct particles. If large chunks remain, sonicate further.
 - Temperature: Maintain approx. 37°C; do not overheat (>50°C) to avoid compound degradation.
- Loading: Draw into syringe immediately after vortexing.

Mechanism of Action & Pathway Visualization

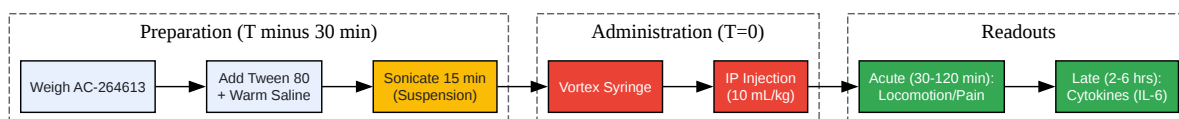
AC-264613 bypasses the proteolytic cleavage step required by natural proteases (like trypsin) and directly binds the PAR2 transmembrane domain. This triggers the Gq-PLC-IP3 pathway.



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Figure 1: Signal transduction pathway activated by AC-264613 leading to physiological readout.

Experimental Workflow Diagram



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Figure 2: Operational workflow for AC-264613 administration.

Troubleshooting & Optimization

Issue	Probable Cause	Corrective Action
Needle Clogging	Particle size too large.	Switch to Protocol B (DMSO) or increase sonication time. Use 25G needle if acceptable.
Inconsistent Data	Sedimentation in syringe.	Vortex immediately before injection. Do not prepare multiple syringes in advance; draw up one by one.
High Mortality	Toxicity or Vehicle effect.	100 mg/kg is near the toxic threshold. Reduce dose to 10-30 mg/kg. Ensure Tween 80 < 5%. ^[4]
No Effect	Rapid Metabolism.	AC-264613 has a short half-life. Ensure readouts are taken within 30-120 mins post-dose.

References

- Moudio, S., et al. (2022).[8] Protease-activated receptor 2 activation induces behavioural changes associated with depression-like behaviour through microglial-independent modulation of inflammatory cytokines.[2][4][5] *Psychopharmacology*, 239(3), 895–910.
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